MATLAB ODE Solver Technical Support Center

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*OdE1*	
Cat. No.:	*B1578479*	*Get Quote*

Welcome to the technical support center for using Ordinary Differential Equation (ODE) solvers in MATLAB. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot common errors and issues encountered during numerical simulations of dynamic systems.

Frequently Asked Questions (FAQs) and Troubleshooting Guides

Issue 1: "Not enough input arguments" Error

Q: I am calling an ODE solver like ode45 and receiving an error message: "Not enough input arguments." My ODE function needs extra parameters, but the solver doesn't seem to be passing them. How can I fix this?

A: This is a common error that occurs when your ODE function requires more inputs than the standard (t,y) that the MATLAB ODE solver provides. The solver's syntax is ode45(odefun, tspan, y0), where odefun is expected to be a function that accepts only the time t and state vector y as inputs.[1][2]

To pass additional parameters (e.g., rate constants, external inputs) to your function, you should use an anonymous function when calling the solver.[1]

Experimental Protocol: Passing Extra Parameters

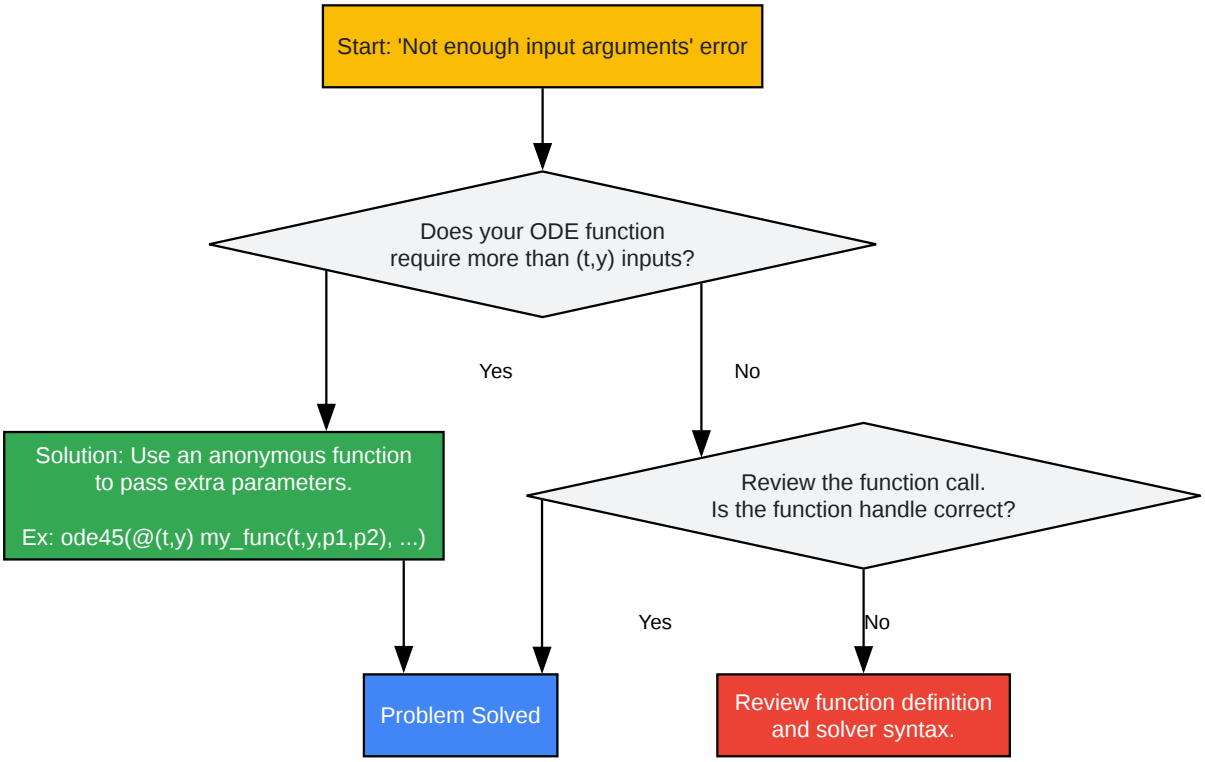
- Define your ODE function to accept additional parameters. In this example, k is a vector of parameters.

© 2025 BenchChem. All rights reserved.

- In your main script, define the parameters and initial conditions.
- Call the ODE solver using an anonymous function to "wrap" your ODE function and the extra parameters. This creates a function handle that matches the required (t,y) input format.

The anonymous function @(t,y) takes t and y as inputs and calls my_ode with those inputs plus the additional parameter k_val, which is available in the workspace.

Troubleshooting Logic



Click to download full resolution via product page

Troubleshooting the "Not enough input arguments" error.

Issue 2: "Matrix dimensions must agree" Error

Q: My simulation fails with a "Matrix dimensions must agree" error inside my ODE function. What causes this and how can I debug it?

© 2025 BenchChem. All rights reserved.

A: This error occurs when you attempt to perform an operation between two matrices or vectors of incompatible sizes.[3][4] Inside an ODE function, this is often due to a mismatch between element-wise operators (*., ./, .^) and matrix operators (*, /, ^).

For systems of equations, the state variable y will be a column vector. Ensure all calculations within your function produce a result with the same dimensions as y.

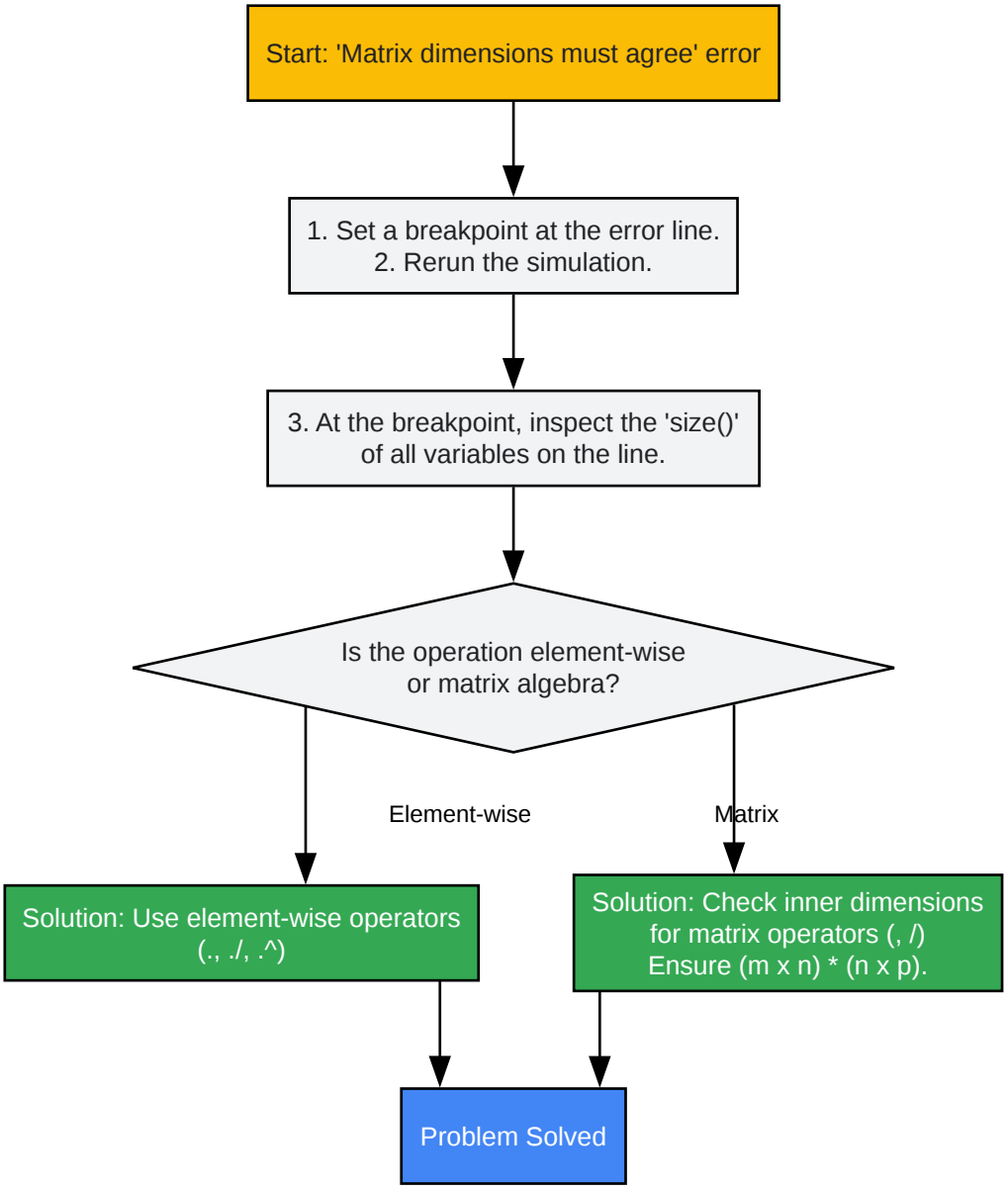
Experimental Protocol: Debugging Dimension Mismatch

- Identify the problematic line: MATLAB's error message will specify the exact line in your ODE function where the error occurs.
- Set a breakpoint: Place a breakpoint at that line in the MATLAB editor to pause execution.
- Run the simulation: Start your simulation. It will stop at the breakpoint.
- Inspect variable dimensions: In the MATLAB command window, check the size() of each variable involved in the problematic operation.
- Correct the operator:
  - If you intend to multiply corresponding elements of two vectors (e.g., component-wise reaction kinetics), use the element-wise operator: .*.
  - If you are performing linear algebra (e.g., multiplying a state vector by a Jacobian matrix), ensure the inner dimensions agree for matrix multiplication (*).[5]

Example: Consider a system with two species where the rate of change depends on the square of their concentrations.

Troubleshooting Logic

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Debugging workflow for matrix dimension errors.

Issue 3: Slow Integration and Suspected Stiffness

Q: My simulation is running very slowly, or fails to complete, especially over long time intervals. The solver is taking extremely small steps. What is wrong?

A: This is a classic sign of a "stiff" system. Stiffness occurs when there are multiple time scales in the problem, meaning some components of the solution change much more rapidly than others.[6][7] Non-stiff solvers like ode45 can be inefficient for these problems, as they are

© 2025 BenchChem. All rights reserved.

forced to take tiny steps to resolve the fastest dynamics, even if you are only interested in the slower behavior.[8][9]

The solution is to switch to a solver designed for stiff problems.

Solver Selection Guide

Solver	Problem Type	Accuracy	When to Use
ode45	Non-stiff	Medium	The first solver to try for most problems.[6][7]
ode23	Non-stiff	Low	For problems with crude tolerances or moderate stiffness.[7]
ode113	Non-stiff	Low to High	For problems with stringent tolerances or expensive ODE functions.[7]
ode15s	Stiff	Low to Medium	Use when ode45 is slow or fails; good for many stiff problems.[7][8]
ode23s	Stiff	Low	Can be more efficient than ode15s at crude tolerances.[7]
ode23t	Stiff	Low	For moderately stiff problems where you need a solution without numerical damping.[7]
ode23tb	Stiff	Low	Can be more efficient than ode15s at crude tolerances.[7]

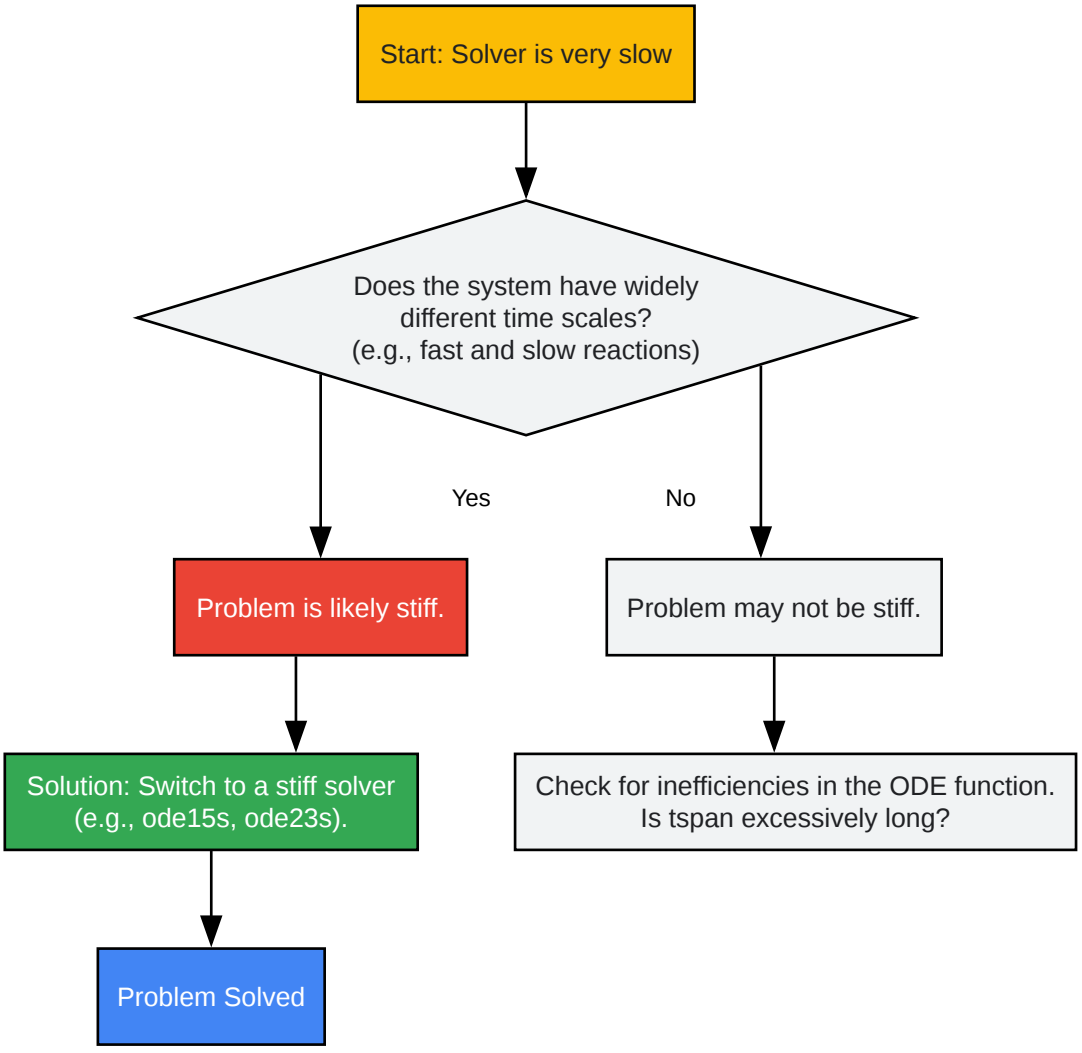
© 2025 BenchChem. All rights reserved.

Experimental Protocol: Switching to a Stiff Solver

The change is typically a one-line modification.

- Identify the slow solver call:
- Replace it with a stiff solver:**ode1**5s is an excellent first choice for stiff problems.[8]
- (Optional) Improve performance further: For very large or complex stiff systems, you can provide the Jacobian matrix of your system via odeset. This can significantly speed up the computation.[8][10]

Decision Pathway for Slow Integration



Click to download full resolution via product page

© 2025 BenchChem. All rights reserved.

Decision process for diagnosing slow ODE simulations.

Issue 4: Controlling the Output Time Steps

Q: The time vector returned by ode45 is not uniform. How can I force the solver to return the solution at specific, evenly spaced time points?

A: MATLAB's adaptive solvers, like ode45, internally adjust their step size to meet error tolerances, which is why the default output time vector is not uniform.[11] However, you can specify the exact time points at which you want the solution to be reported without changing the solver's internal adaptive stepping.[12][13]

To do this, provide a vector of desired time points in the tspan argument instead of just the start and end times.

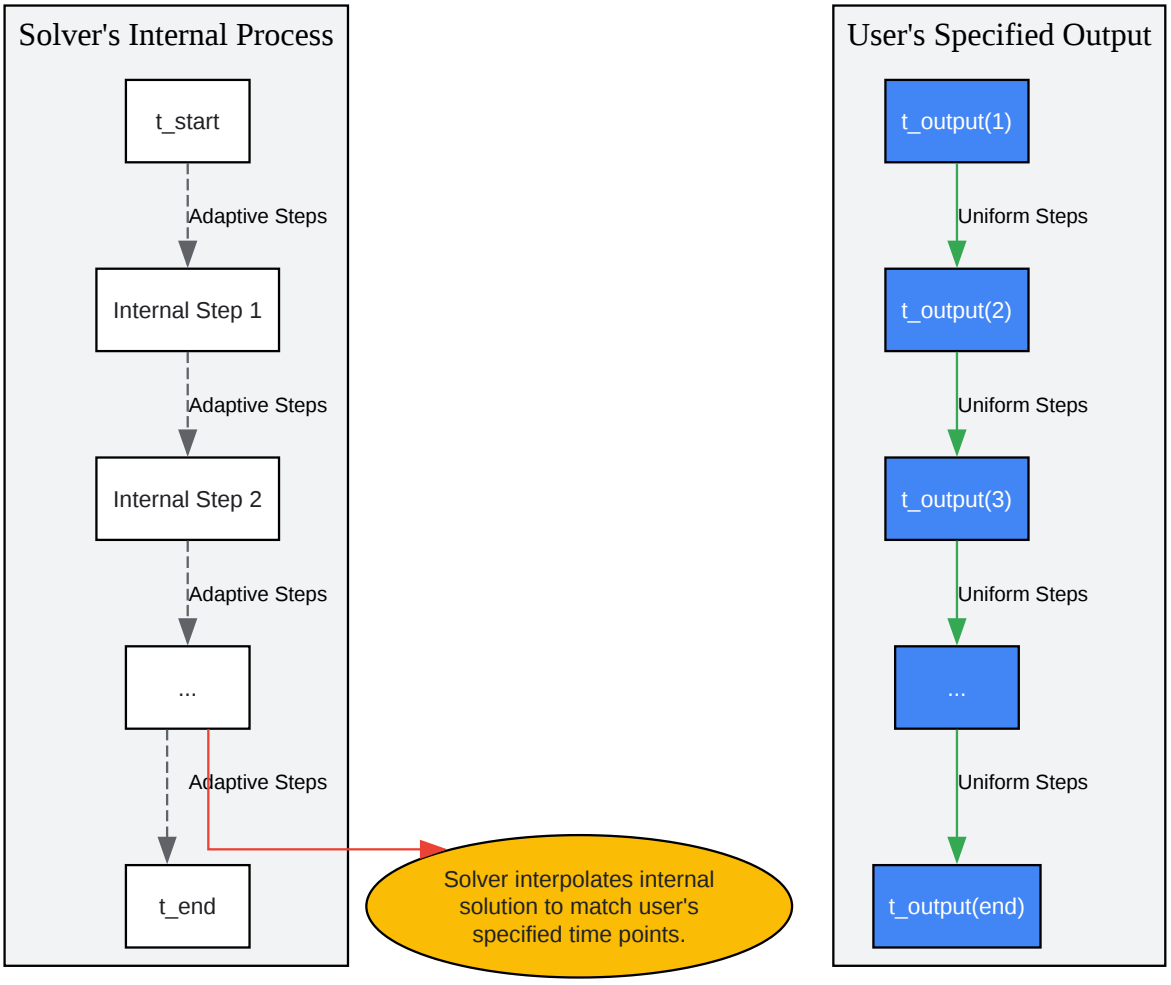
Experimental Protocol: Specifying Output Times

- Define your desired output time vector. This can be created with linspace or the colon operator.
- Pass this vector to the solver as the tspan argument.

The solver will still use its own adaptive step size for the integration, but it will interpolate the solution to provide the results at your specified time points.[14] This approach gives you a clean, uniform time vector for plotting and analysis while retaining the accuracy and efficiency of the adaptive solver.

Solver Time Step Logic

© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

Internal vs. user-specified time steps in ODE solvers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mathworks.com [mathworks.com]
- 2. Not enough input arguments. in ode45 - MATLAB Answers - MATLAB Central [mathworks.com]
- 3. fr.mathworks.com [fr.mathworks.com]
- 4. How to fix "matrix dimensions must agree" error - MATLAB Answers - MATLAB Central [mathworks.com]
- 5. matlab - Error using *- inner dimension matrix must agree - Stack Overflow [stackoverflow.com]
- 6. scispace.com [scispace.com]
- 7. people.clarkson.edu [people.clarkson.edu]
- 8. mathworks.com [mathworks.com]
- 9. mathworks.com [mathworks.com]
- 10. mathworks.com [mathworks.com]
- 11. nl.mathworks.com [nl.mathworks.com]
- 12. How to fix the time step in ODE45 - MATLAB Answers - MATLAB Central [nl.mathworks.com]
- 13. matlab - ODE45 and time interval - Stack Overflow [stackoverflow.com]
- 14. ODE Solver Running Very "Slowly" - MATLAB Answers - MATLAB Central [mathworks.com]

- To cite this document: BenchChem. [MATLAB ODE Solver Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1578479#common-errors-when-using-ode1-in-matlab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

© 2025 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.